

4-Amino-5-methylisophthalonitrile molecular weight and formula

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Compound of Interest

Compound Name: 4-Amino-5-methylisophthalonitrile

Cat. No.: B2842811

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In-Depth Technical Guide: 4-Amino-5-methylisophthalonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **4-Amino-5-methylisophthalonitrile**, a chemical compound of interest in various research and development applications. The information is presented to be easily accessible and usable for scientific professionals.

Core Molecular Data

The fundamental molecular properties of **4-Amino-5-methylisophthalonitrile** are summarized in the table below. This data is essential for a range of experimental and theoretical applications, from reaction stoichiometry to spectroscopic analysis.

Property	Value
Molecular Formula	C9H7N3 ^[1]
Molecular Weight	157.17 g/mol ^{[1][2]}
CAS Number	98589-70-9 ^{[1][2][3][4]}

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical name and its fundamental molecular properties.

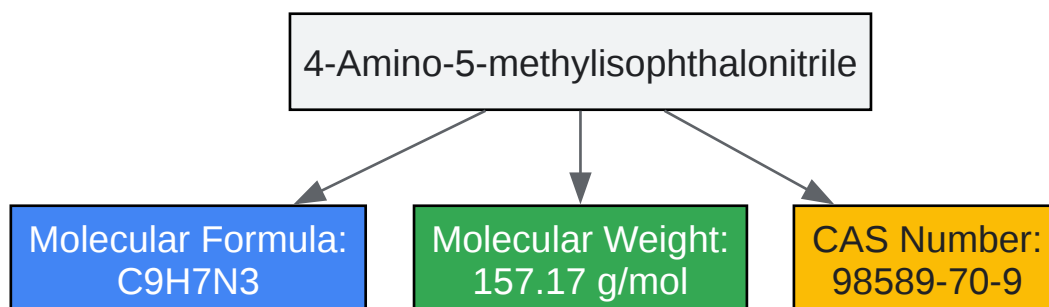


Figure 1: Core Properties of 4-Amino-5-methylisophthalonitrile

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Caption: Core Properties of **4-Amino-5-methylisophthalonitrile**

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References

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